Application Note: 4-Methylene-L-Proline in Thiol-Ene Click Chemistry

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Compound of Interest

Compound Name:	*4-Methylene-L-proline*
CAS No.:	*20309-87-9*
Cat. No.:	*B1211768*

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Introduction & Strategic Value

4-Methylene-L-proline (4-Mep) is a non-canonical amino acid that introduces a rigid, exocyclic alkene handle into peptide backbones. Unlike flexible linear alkene handles (e.g., allylglycine, pentenyl-glycine), 4-Mep retains the conformational rigidity of the proline ring, making it an ideal candidate for peptide stapling, macrocyclization, and site-specific functionalization without disrupting secondary structures like polyproline II helices or

-turns.

The thiol-ene reaction (hydrothiolation) serves as the primary conjugation method for 4-Mep. This radical-mediated process is orthogonal to most canonical amino acid side chains, proceeds rapidly in aqueous media, and yields a stable thioether linkage.

Mechanism of Action: The Radical Cycle

The reaction follows a radical step-growth mechanism initiated by light (photo-initiation) or heat.

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- Initiation: A photoinitiator (e.g., LAP or DMPA) generates radicals upon UV/Visible light exposure. These radicals abstract a hydrogen atom from the thiol (R-SH), generating a thiyl radical (R-S[1]•).

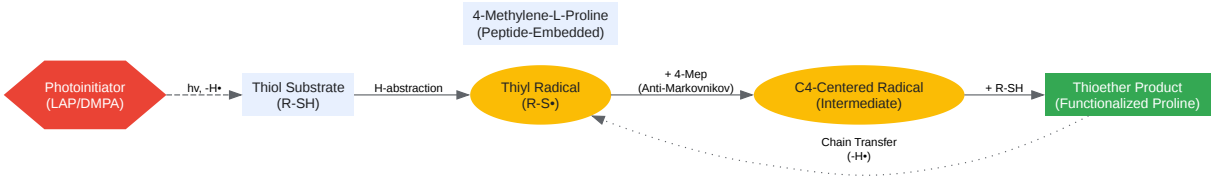
- Propagation (Addition): The electrophilic thiyl radical attacks the electron-rich exocyclic double bond of 4-Mep at the least substituted position (the methylene tail), following anti-Markovnikov regioselectivity. This forms a tertiary carbon-centered radical at the C4 position of the proline ring.

- Propagation (Chain Transfer): The C4-radical abstracts a hydrogen atom from another thiol molecule, quenching the radical to form the final thioether product and regenerating a new thiyl radical to propagate the cycle.[1]

Stereochemical Note: The hydrogen abstraction at C4 creates a new chiral center. While the reaction is highly regioselective (anti-Markovnikov), it often yields a mixture of C4-diastereomers (cis and trans relative to the C2-carboxyl), though the cis-isomer is frequently favored due to steric shielding of the trans face by the bulky N-terminal backbone.

Visualized Pathways

Figure 1: Thiol-Ene Radical Mechanism on **4-Methylene-L-Proline**

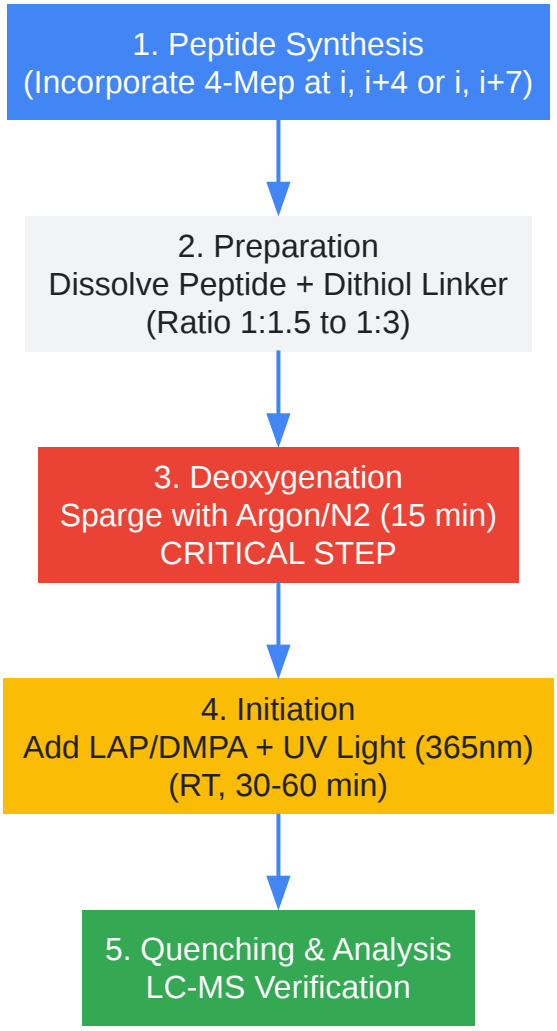


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Caption: The self-propagating radical cycle. The thiyl radical attacks the exocyclic alkene, forming a tertiary radical that abstracts hydrogen to close the cycle.

Figure 2: Experimental Workflow for Peptide Stapling

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Caption: Step-by-step workflow for stapling peptides using 4-Mep. Deoxygenation is critical to prevent radical scavenging.

Detailed Experimental Protocols

Protocol A: Solution-Phase Peptide Stapling/Functionalization

Scope: Conjugation of a small molecule thiol (e.g., fluorophore, drug, or dithiol linker) to a purified peptide containing 4-Mep.

Materials:

- Peptide: Containing **4-methylene-L-proline** (0.1 – 1.0 mM final conc).

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- Thiol: >1.5 equivalents (for stapling) or >5 equivalents (for mono-functionalization to drive kinetics).
- Photoinitiator:
  - For Aqueous Buffer:LAP (Lithium phenyl-2,4,6-trimethylbenzoylphosphinate).
  - For Organic Solvent:DMPA (2,2-Dimethoxy-2-phenylacetophenone).[1]
- Solvent: Degassed PBS (pH 7.4) or DMF/NMP.
- Light Source: UV lamp (365 nm, ~5-10 mW/cm²) or Blue LED (405 nm, if using LAP).

Procedure:

- Dissolution: Dissolve the peptide in the appropriate solvent.
  - Note: If the peptide is hydrophobic, use a mixture of Buffer/ACN or pure DMF.
- Add Thiol: Add the thiol component.[1][2] For stapling (intramolecular), use a dilute peptide concentration (<0.5 mM) to favor cyclization over oligomerization. For conjugation (intermolecular), use higher concentrations.
- Add Initiator: Add the photoinitiator (0.1 – 0.5 equivalents relative to the alkene).
- Deoxygenation (CRITICAL): Oxygen is a radical scavenger that will inhibit the reaction.
  - Method: Bubble Argon or Nitrogen gas directly into the solution for 10–15 minutes. Alternatively, perform freeze-pump-thaw cycles.
- Irradiation: Irradiate the mixture with 365 nm light for 30–60 minutes at room temperature.
  - QC Check: Monitor reaction progress via LC-MS every 15 minutes. Look for the mass shift corresponding to the thiol addition (+ Mass of Thiol).
- Work-up:
  - Aqueous: Direct injection onto Preparative HPLC.

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- Organic: Dilute with water/ether, extract, or precipitate with cold ether.

Protocol B: On-Resin Functionalization (Solid Phase)

Scope: Modifying the peptide while still attached to the solid support (SPPS).

- Swell Resin: Swell the resin-bound peptide (with 4-Mep exposed) in DMF for 20 mins.
- Prepare Solution: In a separate vial, mix:
  - Thiol (10–20 equivalents).
  - DMPA (0.5 equivalents).
  - DMF (degassed).
- Reaction: Add the solution to the resin. Sparge with Argon for 5 mins.
- Irradiation: Irradiate the reaction vessel (transparent/glass) for 1–2 hours with agitation.
- Wash: Drain and wash resin thoroughly with DMF (5x), DCM (3x), and DMF (3x) to remove excess thiol and initiator.
- Cleavage: Proceed with standard TFA cleavage.

Troubleshooting & Optimization Table

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Issue	Probable Cause	Corrective Action
Low Conversion	Oxygen Inhibition	Increase deoxygenation time; ensure reaction vessel is sealed under Ar/N2.
Insufficient Light Penetration	Use a higher intensity lamp; ensure vessel is quartz or borosilicate (not UV-blocking plastic).	
Steric Hindrance	Increase thiol concentration (up to 50 eq. for on-resin); raise temperature to 37°C.	
Side Products (Disulfides)	Thiol Oxidation	Add a reducing agent like TCEP (Tris(2-carboxyethyl)phosphine) which is compatible with thiol-ene (unlike DTT).
Oligomerization	Peptide Conc. Too High	Dilute peptide to <0.1 mM during macrocyclization steps.
Precipitation	Solubility Issues	Add chaotropic agents (Guanidine HCl) or increase organic co-solvent (DMSO/ACN).

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